

The Orthogonal Architect: A Technical Guide to Fmoc-Lys(Z)-OH

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Fmoc-L-Lys(Cbz)OH

Cat. No.: B13389985

[Get Quote](#)

Part 1: Executive Summary & Strategic Utility

In the landscape of Solid-Phase Peptide Synthesis (SPPS), Fmoc-Lys(Z)-OH (CAS: 86060-82-4) serves a specialized but critical role: Side-Chain Permanence.

Unlike the standard Fmoc-Lys(Boc)-OH, where the side-chain protection is stripped concurrently with resin cleavage (via TFA), the Benzyloxycarbonyl (Z or Cbz) group on the epsilon-amine of Lysine is acid-stable. It survives the harsh Trifluoroacetic Acid (TFA) cleavage cocktail, yielding a peptide that is free at the N-terminus and C-terminus but remains protected at the specific Lysine residue.

This property is the cornerstone of orthogonal protection strategies, enabling:

- **Post-Cleavage Modification:** Selective derivatization of other residues while Lysine remains masked.
- **Solution-Phase Fragment Condensation:** Protecting the Lysine side chain during the coupling of fully protected peptide fragments in solution.
- **Prevention of Side Reactions:** mitigating branching or acylation at the

-amine during complex synthetic steps.

Part 2: Technical Profile & Chemical Properties[1][2]

Physicochemical Data

Property	Specification
	N-
Chemical Name	-Fmoc-N- -benzyloxycarbonyl-L-lysine
Synonyms	Fmoc-Lys(Z)-OH; Fmoc-Lys(Cbz)-OH
CAS Number	86060-82-4
Molecular Weight	502.56 g/mol
Molecular Formula	
Appearance	White to off-white powder
Solubility	Soluble in DMF, DMSO, NMP; Moderately soluble in MeOH
Purity Standard	98.0% (HPLC), 99.5% Enantiomeric Purity

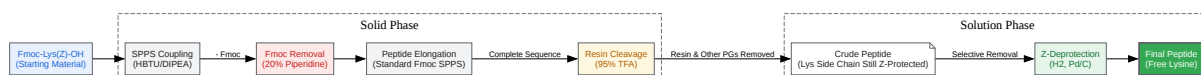
Stability Matrix

- Fmoc Group (
-amine): Base-labile.[1] Removed by 20% Piperidine in DMF.
- Z Group (
-amine): Acid-Stable (TFA).[2] Base-Stable.
 - Removal: Catalytic Hydrogenolysis (
/Pd-C), HF (anhydrous), or TFMSA.

- Resistance: Completely resistant to 95% TFA cleavage cocktails.

Part 3: Mechanistic Workflow & Visualization

The following diagram illustrates the orthogonal pathway. Note how the "Z" group persists when the peptide is cleaved from the resin, requiring a secondary, specific deprotection step.



[Click to download full resolution via product page](#)

Figure 1: The Orthogonal Lifecycle of Fmoc-Lys(Z)-OH. Unlike Boc-protected Lysine, the Z-group survives TFA cleavage, allowing for controlled solution-phase deprotection.

Part 4: Validated Experimental Protocols

Coupling Protocol (Solid Phase)

Objective: Efficient incorporation of Fmoc-Lys(Z)-OH into the peptide chain without racemization.

- Reagents:
 - Fmoc-Lys(Z)-OH (3-5 equivalents relative to resin loading).
 - Activator: HBTU or HATU (0.95 eq relative to AA).
 - Base: DIPEA (2.0 eq relative to AA).
 - Solvent: Anhydrous DMF.
- Procedure:
 - Dissolve Fmoc-Lys(Z)-OH and HBTU in minimal DMF.

- Add DIPEA immediately prior to adding to the resin.
- Reaction Time: 45–60 minutes at room temperature.
- QC Check: Perform a Kaiser test (ninhydrin). If blue (positive), recouple using PyBOP/HOAt.
- Causality: We use a slight deficit of activator (0.95 eq) to prevent the formation of guanidinium byproducts, which can occur if excess HBTU reacts with the N-terminus.

Resin Cleavage (Z-Retention)

Objective: Cleave peptide from resin and remove acid-labile groups (tBu, Trt, Boc) while retaining the Z group on Lysine.

- Cocktail: TFA/TIS/H₂O (95:2.5:2.5 v/v).
- Procedure:
 - Incubate resin with cocktail for 2–3 hours.
 - Precipitate filtrate in cold diethyl ether.
 - Centrifuge and wash pellet 3x with ether.
 - Lyophilize.
- Result: The resulting white powder is the peptide with Lys(Z) intact.
- Verification: Check Mass Spec. The mass will be +134.1 Da higher per Lysine residue compared to the fully deprotected sequence.

Z-Group Deprotection (Hydrogenolysis)

Objective: Removal of the Z group in solution phase. Note: This method avoids the use of HF (Hydrofluoric Acid), which is hazardous and requires special apparatus.

- Solvent System: Methanol (MeOH) or 90% Acetic Acid (if peptide solubility is poor in MeOH).

- Catalyst: 10% Palladium on Carbon (Pd/C).[3] Use 10-20% by weight relative to the peptide.
- Procedure:
 - Dissolve the peptide in the solvent.
 - Add Pd/C catalyst carefully (under inert gas to prevent ignition).
 - Bubble Hydrogen gas () through the solution or use a hydrogen balloon.
 - Stir vigorously for 2–4 hours.
 - Filtration: Filter through Celite to remove the catalyst.
 - Workup: Concentrate the filtrate and lyophilize.
- Self-Validating Check:
 - TLC/HPLC: Shift in retention time.
 - Mass Spec: Loss of 134 Da (Z group) observed.

Part 5: Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
Incomplete Coupling	Steric hindrance or aggregation.	Use HATU/HOAt instead of HBTU. Increase temperature to 50°C (Microwave).
Z-Group Loss during TFA	Contaminated TFA or extremely long cleavage times (>6h).	Ensure TFA is fresh. The Z group is generally very stable, but trace impurities can catalyze degradation.
Incomplete Hydrogenolysis	Catalyst poisoning (Sulfur).	If the peptide contains Cysteine (Cys) or Methionine (Met), sulfur can poison the Pd catalyst. Alternative: Use HF cleavage or TFMSA if sulfur is present.
Solubility in MeOH	Peptide aggregation.	Add HFIP (Hexafluoroisopropanol) or use Acetic Acid as the solvent for hydrogenolysis.

Part 6: References

- Novabiochem (Merck).Fmoc-Lys(Z)-OH Product Specification & Usage. Retrieved from .
- Isidro-Llobet, A., et al. (2009).Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455-2504. (Review of orthogonal protection strategies).
- Wuts, P. G. M., & Greene, T. W.Greene's Protective Groups in Organic Synthesis. (Standard text for Z-group stability and removal conditions).
- Chem-Impex International.N-alpha-Fmoc-N-epsilon-benzyloxycarbonyl-L-lysine Technical Data. Retrieved from .
- Albericio, F. (2000). Orthogonal Protecting Groups for N-Amino and C-Carboxyl Functions in Solid-Phase Peptide Synthesis. Biopolymers (Peptide Science).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chempep.com](https://chempep.com) [chempep.com]
- [2. alfa-chemistry.com](https://alfa-chemistry.com) [alfa-chemistry.com]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [The Orthogonal Architect: A Technical Guide to Fmoc-Lys(Z)-OH]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13389985/docs#the-orthogonal-architect-a-technical-guide-to-fmoc-lys-z-oh\]](https://www.benchchem.com/product/b13389985/docs#the-orthogonal-architect-a-technical-guide-to-fmoc-lys-z-oh)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check